

6-Methoxywogonin: A Technical Guide for Researchers

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Compound of Interest		
Compound Name:	6-Methoxywogonin	
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CAS Number: 3162-45-6

Chemical Structure:

Systematic Name: 5,7-dihydroxy-6,8-dimethoxy-2-phenyl-4H-chromen-4-one

This technical guide provides an in-depth overview of **6-Methoxywogonin**, a naturally occurring flavonoid, for researchers, scientists, and drug development professionals. It details its chemical properties, biological activities with a focus on its anticancer effects, and the underlying signaling pathways.

Physicochemical Properties

Property	Value	Source
Molecular Formula	C17H14O6	INVALID-LINK
Molecular Weight	314.29 g/mol	INVALID-LINK
Appearance	Powder	INVALID-LINK[1]
Purity	95~98% (HPLC)	INVALID-LINK[1]
Storage Conditions	-20°C, sealed	INVALID-LINK[1]

Anticancer Activity



6-Methoxywogonin has demonstrated cytotoxic effects against various cancer cell lines. The half-maximal inhibitory concentration (IC_{50}) values, a measure of the compound's potency in inhibiting biological processes, have been reported in several studies. Methoxyflavone analogs have shown varying degrees of bioactivity in a concentration-dependent manner.[2] For instance, some methoxyflavones have exhibited IC_{50} values in the micromolar range against different cancer cell lines.[2]

Table of IC₅₀ Values for Methoxyflavone Analogs (Illustrative)

Cell Line	Compound	Treatment Duration	IC ₅₀ (μM)
Acute Myeloid Leukemia (AML) cell lines (HL-60, THP-1, U-937, HEL)	5-demethyl nobiletin	48h	85.7, 32.3, 30.4, 65.3 respectively
Chronic Myeloid Leukemia (CML) cell line (K562)	5-demethyl nobiletin	48h	91.5
Prostate Cancer (PC3)	Tangeritin	48h	17.2
Prostate Cancer (PC3)	5-demethyltangeritin	48h	11.8
Breast Cancer (MCF-7)	Chrysosplenetin	72h	0.3
Breast Cancer (MDA-MB-231)	5,3'-dihydroxy- 3,6,7,8,4'-PeMF	72h	21.27

Note: This table presents data for related methoxyflavone compounds to illustrate the range of activity and is not specific to **6-Methoxywogonin** due to the limited availability of direct quantitative data in the initial search. Further literature review is required for specific IC₅₀ values of **6-Methoxywogonin**.

Experimental Protocols



Cell Viability Assay (MTT Assay)

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric assay for assessing cell metabolic activity. NAD(P)H-dependent cellular oxidoreductase enzymes reflect the number of viable cells present. These enzymes are capable of reducing the tetrazolium dye MTT to its insoluble formazan, which has a purple color.

General Protocol:

- Cell Seeding: Plate cells in a 96-well plate at a density of 1,000 to 100,000 cells per well and incubate for 24 hours.
- Compound Treatment: Treat the cells with various concentrations of **6-Methoxywogonin** and incubate for the desired period (e.g., 24, 48, or 72 hours).
- MTT Addition: Add 10 μL of MTT reagent (5 mg/mL in PBS) to each well.
- Incubation: Incubate the plate for 2 to 4 hours at 37°C until a purple precipitate is visible.
- Solubilization: Add 100 μL of a solubilization solution (e.g., DMSO or a solution of 40% DMF, 2% glacial acetic acid, and 16% SDS) to each well to dissolve the formazan crystals.
- Absorbance Reading: Leave the plate at room temperature in the dark for 2 hours and then record the absorbance at 570 nm using a microplate reader.

Signaling Pathways

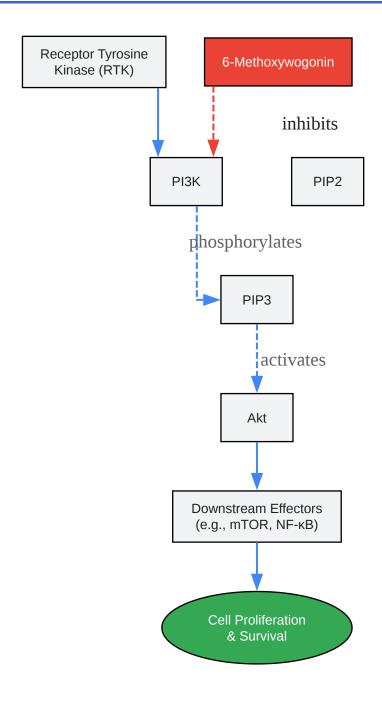
6-Methoxywogonin is believed to exert its anticancer effects by modulating key signaling pathways involved in cell proliferation, survival, and apoptosis.

PI3K/Akt Signaling Pathway

The Phosphoinositide 3-kinase (PI3K)/Akt pathway is a crucial intracellular signaling pathway that promotes cell survival and growth. Its dysregulation is frequently observed in cancer. Akt, a serine/threonine kinase, is a central node in this pathway, and its activation is triggered by various growth factors and cytokines.

Logical Flow of PI3K/Akt Pathway Inhibition:





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Caption: PI3K/Akt signaling pathway and potential inhibition by **6-Methoxywogonin**.

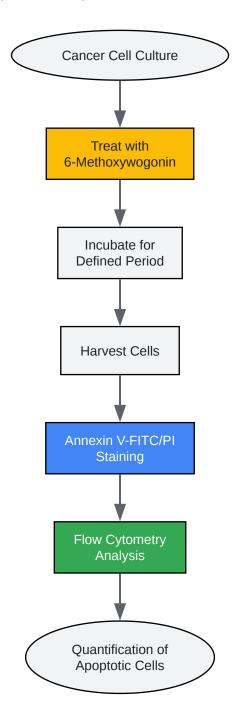
Apoptosis Induction

Apoptosis, or programmed cell death, is a vital process for removing damaged or unwanted cells. Cancer cells often evade apoptosis. **6-Methoxywogonin** is thought to induce apoptosis in cancer cells. The induction of apoptosis is a key mechanism for many anticancer drugs. This process can be initiated through the extrinsic (death receptor) or intrinsic (mitochondrial)



pathways, both of which converge on the activation of caspases, the executioner enzymes of apoptosis.

Experimental Workflow for Apoptosis Assay:



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Caption: A typical experimental workflow for assessing apoptosis.



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